

An In-Depth Technical Guide to DOWEX® 1X2 Strong Base Anion Exchanger

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Compound of Interest

Compound Name: DOWEX(R) 1X2

Cat. No.: B172208

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the DOWEX® 1X2 strong base anion exchanger, a versatile and widely utilized resin in research, development, and manufacturing. This document details its fundamental properties, presents key quantitative data in a structured format, and offers detailed experimental protocols for its application in the separation of critical biomolecules.

Introduction to DOWEX® 1X2

DOWEX® 1X2 is a strongly basic, Type I anion exchange resin. It is composed of a cross-linked polystyrene-divinylbenzene (DVB) copolymer matrix, functionalized with quaternary ammonium groups. The "1X2" designation indicates a 2% DVB cross-linkage, which provides a balance between porosity and mechanical stability, making it suitable for a wide range of laboratory and industrial applications.^[1] Its primary function is to capture and separate negatively charged molecules (anions) from a solution.

The resin's three-dimensional, porous structure allows for efficient interaction between the stationary phase (the resin beads) and the mobile phase (the sample and buffers). The positively charged quaternary ammonium groups on the resin surface reversibly bind to anions in the sample, facilitating their separation based on differences in charge, size, and other physicochemical properties.

Core Properties and Specifications

The performance of DOWEX® 1X2 is defined by its physical and chemical characteristics. The following tables summarize the key quantitative data for this resin, providing a clear basis for experimental design and comparison.

Table 1: Chemical and Physical Properties

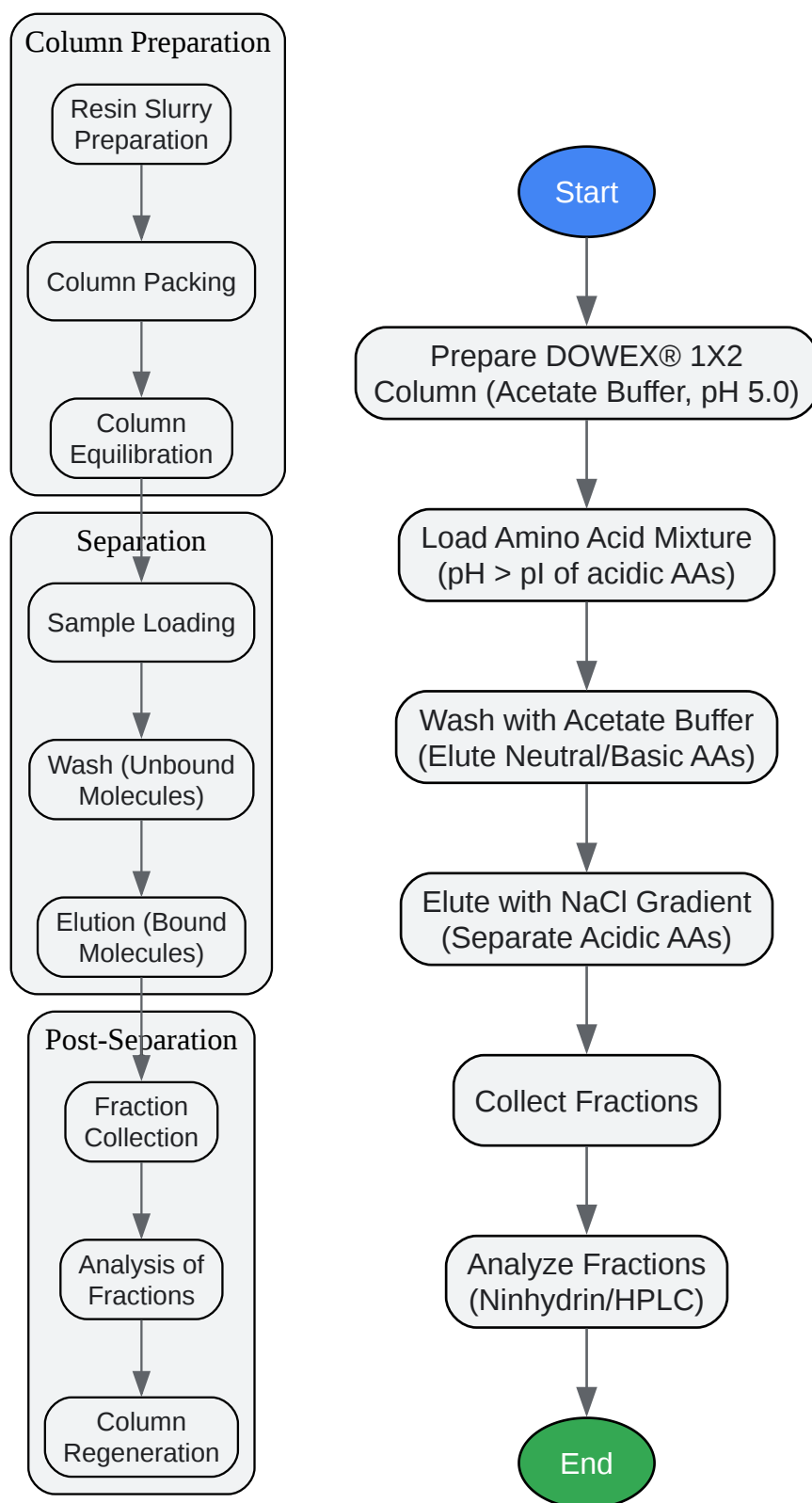
Property	Value
Resin Type	Strong Base Anion Exchanger (Type I)
Matrix	Styrene-Divinylbenzene (DVB) Copolymer
Functional Group	Quaternary Ammonium
Cross-Linkage	2% DVB
Ionic Form (as shipped)	Chloride (Cl ⁻)
Physical Form	Spherical Beads
Solubility	Insoluble in water and common solvents

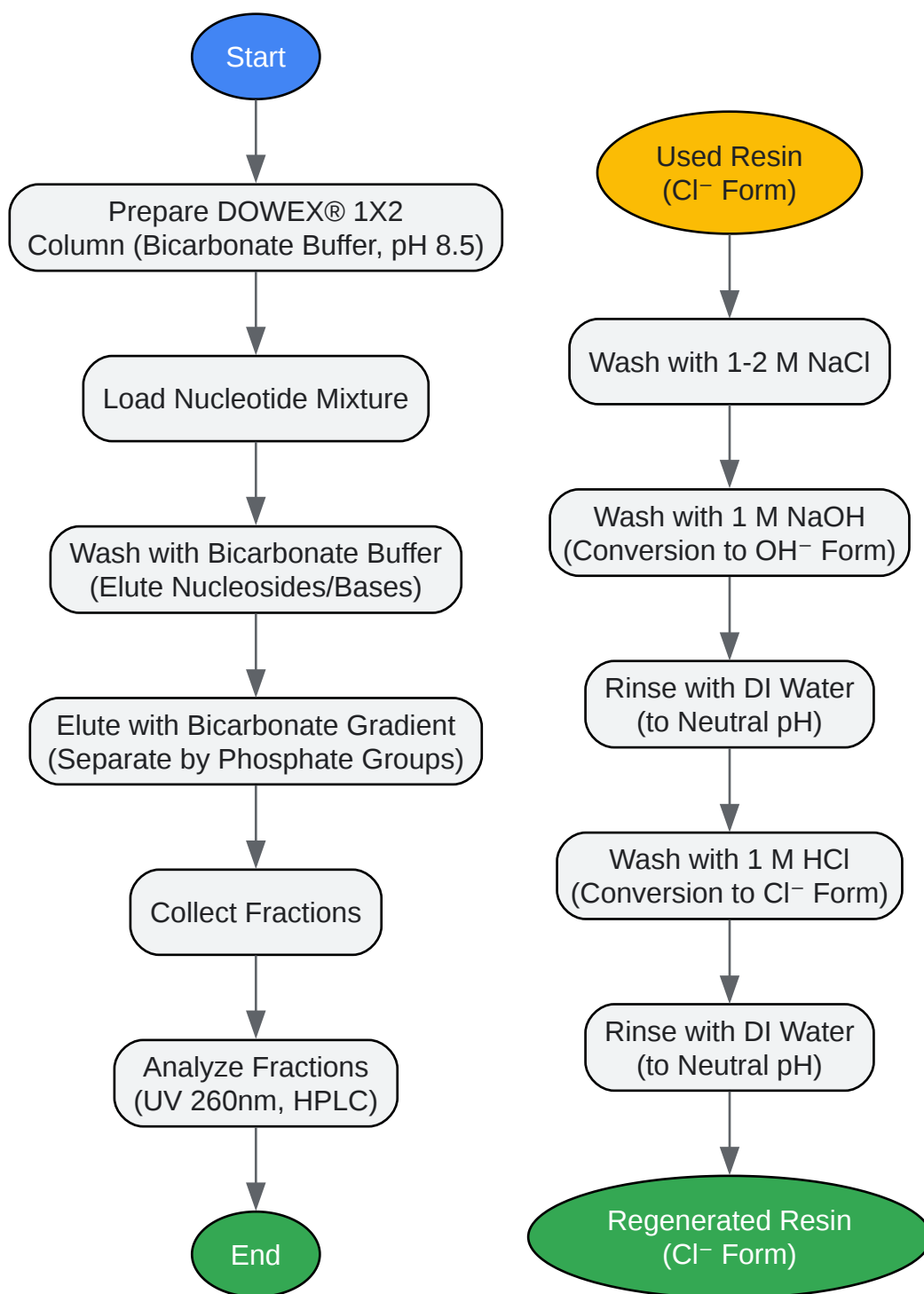
Table 2: Operational and Performance Data

Parameter	Value
Mesh Size Range	50-100, 100-200, 200-400
Ion Exchange Capacity	0.6 - 0.7 eq/L
Moisture Content	65% - 80%
Maximum Operating Temperature	100°C (Cl ⁻ form), 60°C (OH ⁻ form)

Principles of Separation

Anion exchange chromatography with DOWEX® 1X2 relies on the electrostatic interactions between the positively charged functional groups of the resin and the negatively charged analytes in the sample. The separation process can be visualized as a series of workflows.





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References

- 1. Solved Procedure Separation of Amino Acids using Ion | Chegg.com [chegg.com]
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